

# Application Notes: Ethyl 3-Phenylpropionate as a Key Intermediate in Pharmaceutical Synthesis

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## Compound of Interest

Compound Name: Ethyl 3-phenylpropionate

Cat. No.: B043296

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## Introduction

**Ethyl 3-phenylpropionate** (also known as ethyl hydrocinnamate) is an organic ester characterized by a pleasant, fruity aroma.<sup>[1][2]</sup> Beyond its use in the flavor and fragrance industry, it serves as a crucial building block and intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs).<sup>[1][2][3]</sup> Its molecular structure, featuring a phenyl group attached to a propionate backbone, makes it a versatile precursor for compounds containing benzyl and phenethyl motifs, which are common in various drug classes.<sup>[2]</sup> This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the utilization of **ethyl 3-phenylpropionate** and its derivatives in pharmaceutical synthesis.

## Physicochemical Properties

A summary of the key physical and chemical properties of **ethyl 3-phenylpropionate** is presented below. This data is essential for reaction planning, safety assessment, and purification processes.

Property	Value	Reference
CAS Number	2021-28-5	[4][5]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[1][4][5]
Molecular Weight	178.23 g/mol	[4][6]
Appearance	Clear colorless to light yellow liquid	[2][3]
Odor	Ethereal, rum, fruity, floral	[3]
Boiling Point	247-249 °C	[4]
Density	1.1 g/mL	[4]
Refractive Index	1.4940	[4]
Solubility	Miscible with ethanol and oils; Insoluble in water	[2][5]

## Applications in the Synthesis of Active Pharmaceutical Ingredients (APIs)

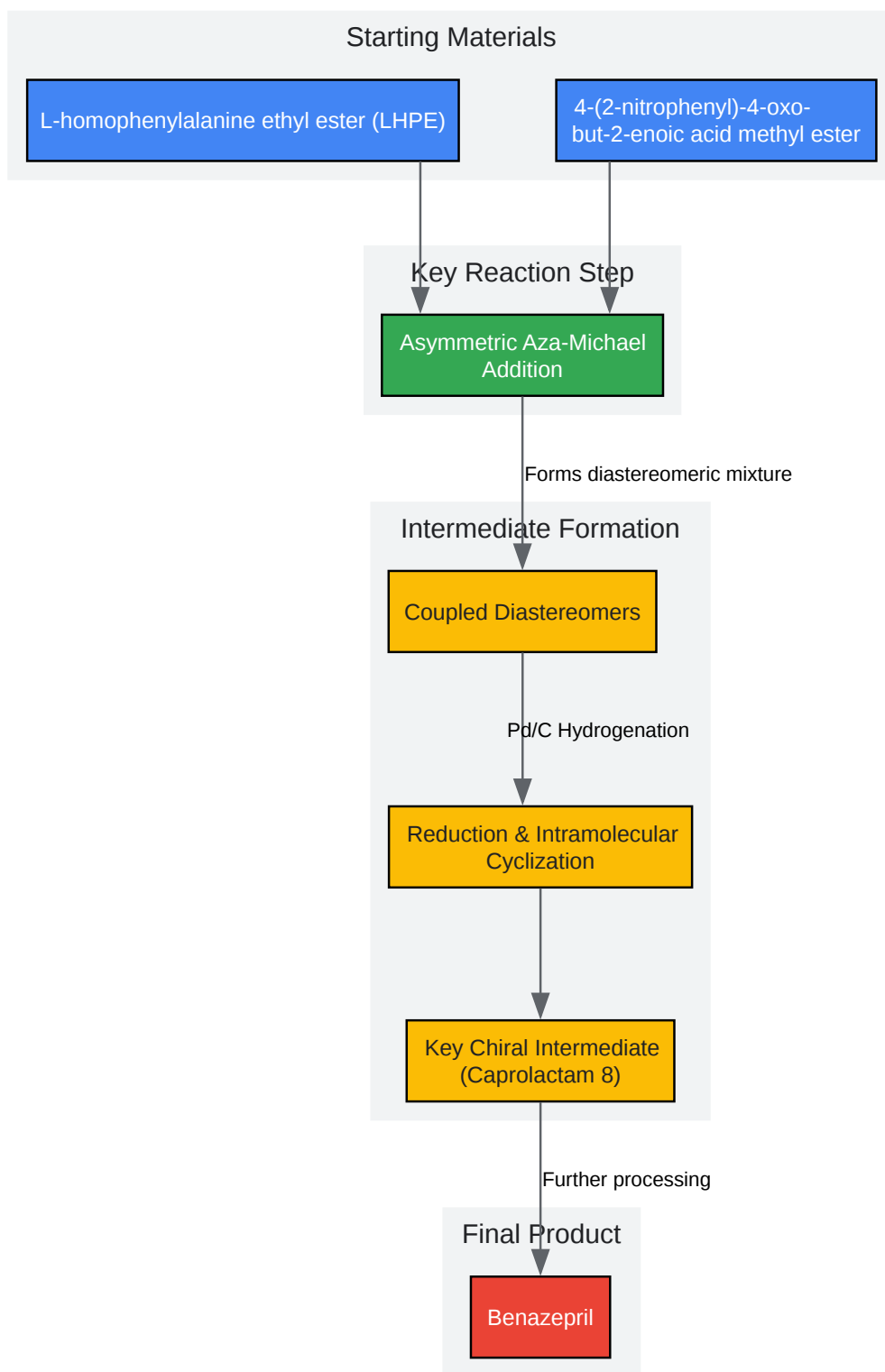
**Ethyl 3-phenylpropionate** and its structural analogs are pivotal in the synthesis of several important pharmaceuticals.

### Synthesis of Angiotensin-Converting Enzyme (ACE) Inhibitors: Benazepril

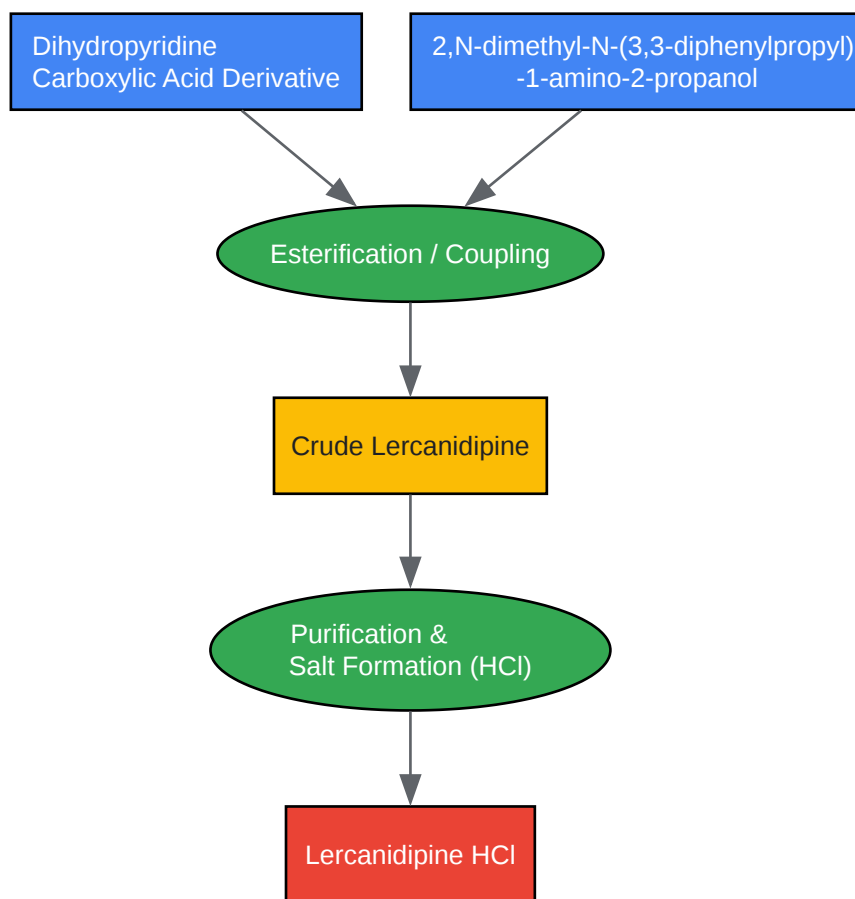
Benazepril is a potent ACE inhibitor used for treating hypertension and congestive heart failure. [7] A key intermediate in a formal synthesis of Benazepril is L-homophenylalanine ethyl ester (LHPE), a chiral amine structurally related to **ethyl 3-phenylpropionate**. The synthesis involves an asymmetric aza-Michael addition as a crucial step.[8][9][10]

#### Logical Workflow for Benazepril Synthesis

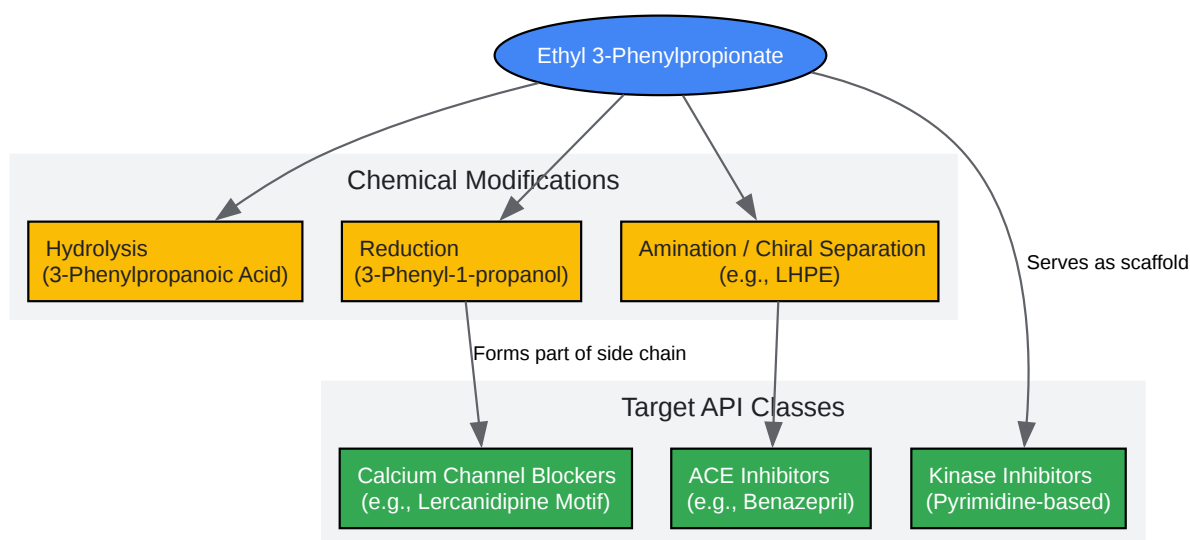
The following diagram illustrates the high-level workflow for the formal synthesis of Benazepril, highlighting the role of the key intermediate.



Workflow: Formal Synthesis of Benazepril



General Synthetic Pathway for Lercanidipine



Role of Ethyl 3-Phenylpropionate in API Synthesis

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